

Optrin™ High-Throughput Screening Assays for Drug Discovery

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Compound of Interest

Compound Name: *Optrin*

Cat. No.: *B1240277*

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Optrin™ is a novel screening platform designed for the identification of modulators of Optineurin (OPTN), a crucial multi-functional protein implicated in a range of cellular processes, including innate immunity, inflammation, and autophagy. Dysregulation of Optineurin has been linked to several neurodegenerative diseases, such as amyotrophic lateral sclerosis (ALS) and glaucoma. The **Optrin™** platform provides a suite of high-throughput screening (HTS) assays to facilitate the discovery of novel therapeutic agents targeting Optineurin and its associated signaling pathways. This document provides detailed application notes and protocols for the key assays within the **Optrin™** platform.

Optineurin acts as a signaling hub, integrating inputs from various cellular stress and signaling pathways to regulate downstream events like NF-κB activation and autophagy.[1][2] It functions as an adaptor protein, recognizing ubiquitinated proteins and recruiting other signaling molecules, such as the kinase TBK1, to initiate downstream signaling cascades.[3][4] The

Optrin™ assays are designed to target different aspects of Optineurin function, from its interaction with binding partners to its role in modulating key signaling pathways.

Data Presentation

The following tables summarize representative quantitative data from high-throughput screens for modulators of pathways influenced by Optineurin.

Table 1: Representative Data from a High-Throughput Screen for NF-κB Inhibitors

Compound ID	Concentration (μM)	NF-κB Inhibition (%)	Cell Viability (%)	Hit
Positive Control (BAY 11-7082)	10	95.2 ± 3.1	98.5 ± 2.5	Yes
Negative Control (DMSO)	0.1%	0.5 ± 1.2	100.2 ± 1.8	No
Compound A	10	85.7 ± 4.5	92.1 ± 3.7	Yes
Compound B	10	12.3 ± 2.8	99.5 ± 2.1	No
Compound C	10	91.2 ± 3.9	55.3 ± 6.2	No (Cytotoxic)
Compound D	10	78.9 ± 5.1	88.6 ± 4.3	Yes

Data is presented as mean ± standard deviation from a 1536-well plate format screen. Hits were defined as compounds causing >50% inhibition of NF-κB activity with >80% cell viability. [\[5\]](#)[\[6\]](#)

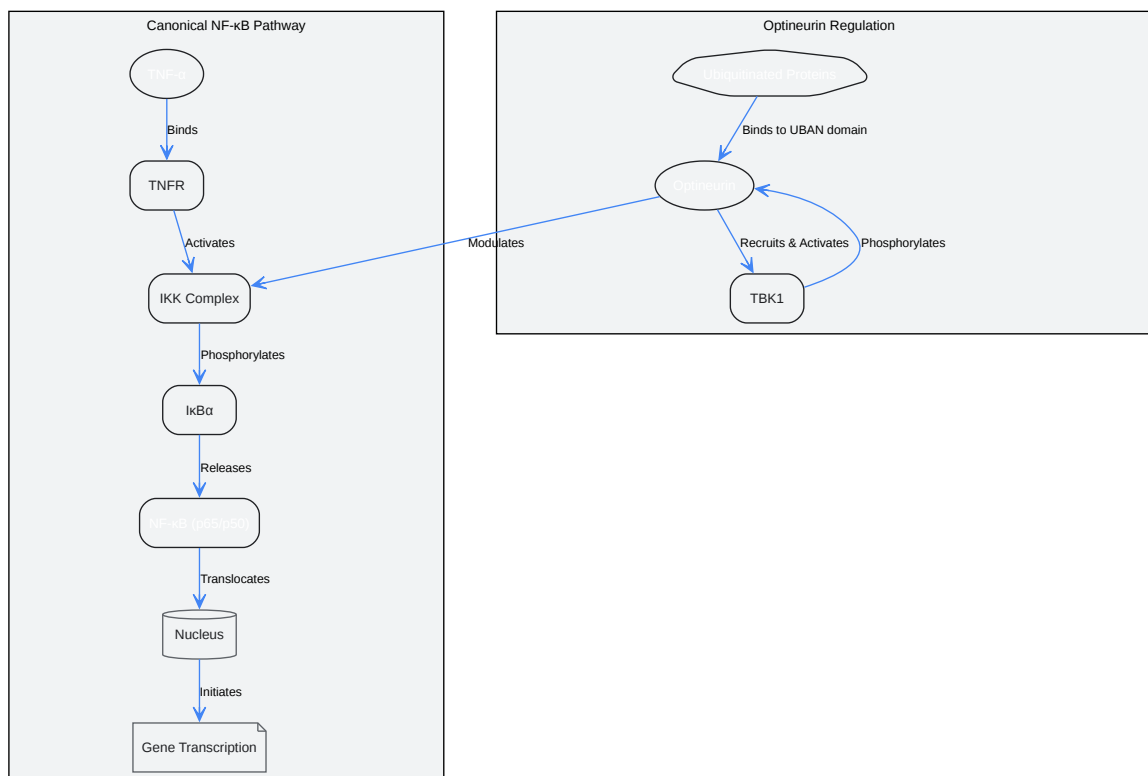
Table 2: Representative Data from a High-Throughput Screen for Autophagy Inducers

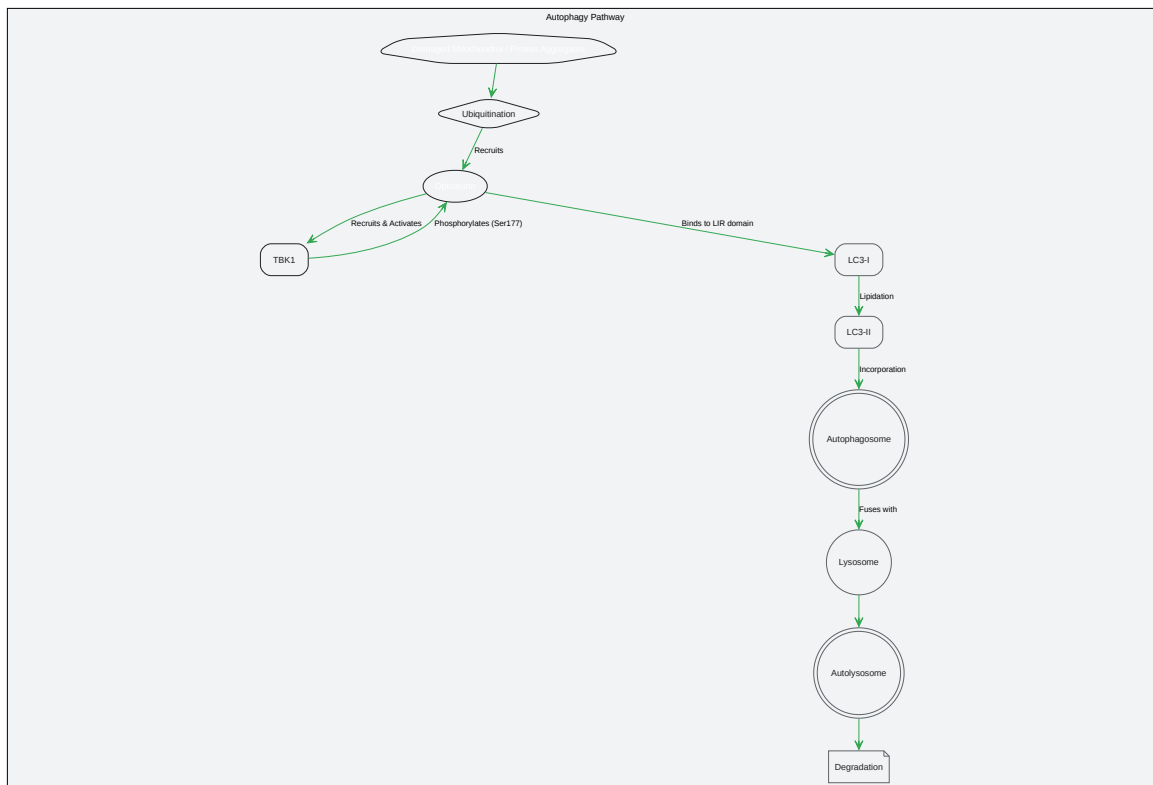
Compound ID	Concentration (μM)	GFP-LC3 Puncta per Cell	Cell Viability (%)	Hit
Positive Control (Rapamycin)	1	25.4 ± 3.8	97.2 ± 2.9	Yes
Negative Control (DMSO)	0.1%	2.1 ± 0.9	101.1 ± 1.5	No
Compound E	10	18.9 ± 2.5	95.4 ± 3.1	Yes
Compound F	10	3.2 ± 1.1	98.7 ± 2.4	No
Compound G	10	22.1 ± 3.2	93.8 ± 3.6	Yes
Compound H	10	15.6 ± 2.1	62.1 ± 5.8	No (Cytotoxic)

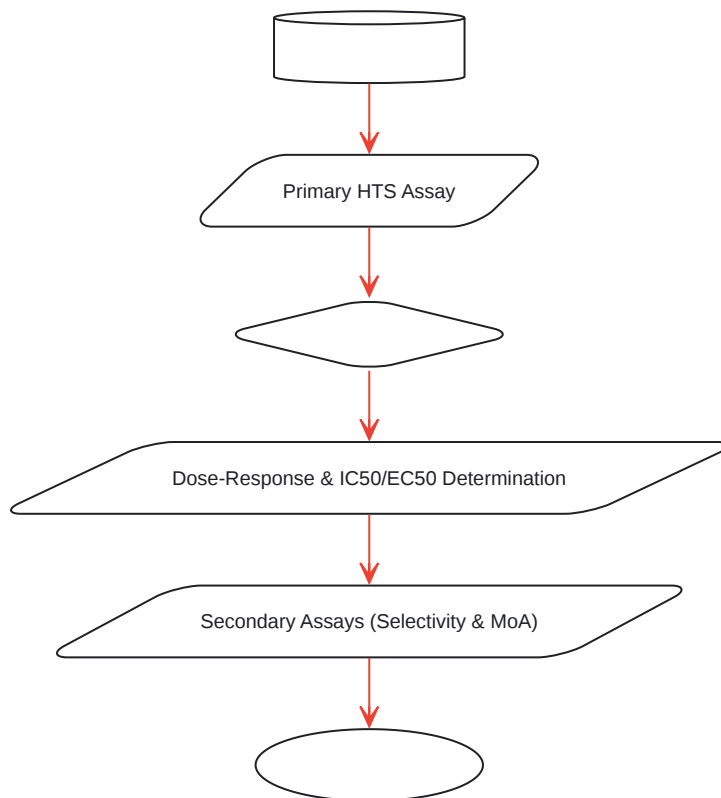
Data is presented as mean ± standard deviation from a 384-well plate format screen. Hits were defined as compounds inducing a significant increase in GFP-LC3 puncta with >80% cell viability.[\[7\]](#)[\[8\]](#)

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways involving Optineurin and the general workflow for a high-throughput screening campaign using the **Optrin™** platform.







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